

3-Bromo-2-fluorobenzoic acid CAS number and properties

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Compound of Interest

Compound Name: 3-Bromo-2-fluorobenzoic acid

Cat. No.: B146189

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An In-depth Technical Guide to 3-Bromo-2-fluorobenzoic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Bromo-2-fluorobenzoic acid**, a key chemical intermediate in the pharmaceutical and agrochemical industries. This document outlines its chemical and physical properties, safety and handling protocols, common synthesis methods, and significant applications, particularly in the field of drug discovery.

Chemical Identity and Properties

3-Bromo-2-fluorobenzoic acid is an organic compound featuring a benzoic acid core with bromine and fluorine substituents.^[1] Its unique structure, with three reactive sites, makes it a versatile building block in organic synthesis.^[2]

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	161957-56-8[3][4]
Molecular Formula	C ₇ H ₄ BrFO ₂ [3]
IUPAC Name	3-bromo-2-fluorobenzoic acid[3]
Synonyms	3-Bromo-2-fluorobenzoic acid, 3-bromo-2-fluorobenzoic Acid, BENZOIC ACID, 3-BROMO-2-FLUORO-[3]
PubChem CID	2736313[4][5]
MDL Number	MFCD00665763[4][5]

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	219.01 g/mol [1][3]
Appearance	White to light yellow or off-white powder/crystal[1][5]
Melting Point	168 °C[1][2] or 168-172 °C[5]
Density	1.79 g/cm ³ [2]
pKa	2.88 ± 0.10 (Predicted)[1]
Solubility	Soluble in methanol, dimethyl sulfoxide, and N,N-dimethylformamide; has some solubility in water.[2]

Safety and Handling

3-Bromo-2-fluorobenzoic acid is classified as an irritant and requires careful handling to avoid exposure.[1] Adherence to established safety protocols is essential when working with this compound.

Table 3: GHS Hazard and Precautionary Statements

Category	Code	Description
Signal Word	Warning	
Hazard Statements	H315	Causes skin irritation.
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[6]
P264	Wash face, hands and any exposed skin thoroughly after handling.[6]	
P271	Use only outdoors or in a well-ventilated area.[7]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[6]	
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[7]	
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[7]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]	
P312	Call a POISON CENTER or doctor if you feel unwell.[7]	

P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[7]
P501	Dispose of contents/container to an approved waste disposal plant.[7]

Storage: Store in a sealed, dry, and well-ventilated place at room temperature, protected from light.[2]

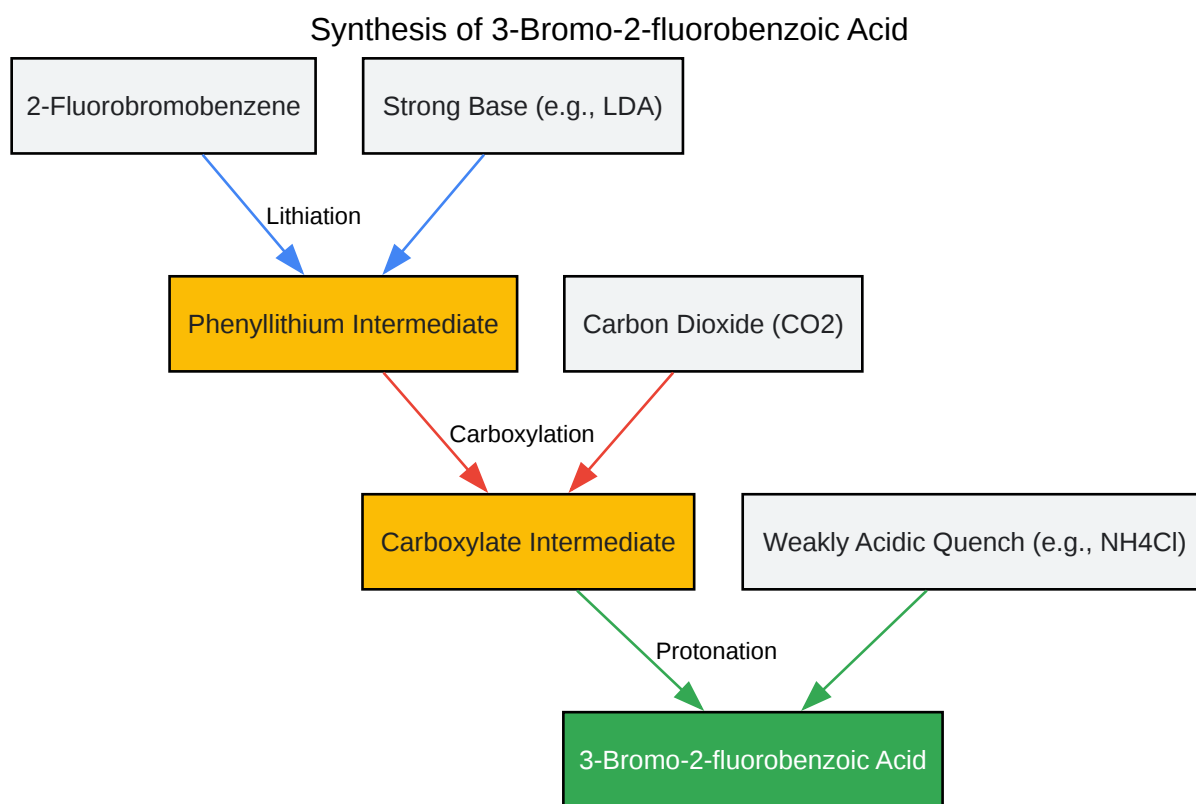
Experimental Protocols: Synthesis

The most common laboratory-scale synthesis of **3-Bromo-2-fluorobenzoic acid** involves the ortho-lithiation of 2-fluorobromobenzene followed by carboxylation with carbon dioxide.[2]

Detailed Methodology:

- **Reaction Setup:** A reaction vessel is charged with 2-fluorobromobenzene as the starting material.
- **Lithiation:** A strong, bulky base such as lithium diisopropylamide (LDA) or n-butyllithium is used to deprotonate the benzene ring.[2] The strong electron-withdrawing effects of the bromine and fluorine atoms facilitate the formation of the phenyllithium intermediate.[2] This step requires strict anhydrous and oxygen-free conditions at a low temperature.[2]
- **Carboxylation:** The generated phenyllithium reagent is then reacted with externally supplied carbon dioxide to yield the corresponding carboxylate.[2]
- **Quenching and Workup:** The reaction is quenched with a weakly acidic aqueous solution, such as saturated ammonium chloride, to convert the carboxylate salt into the final acidic product, **3-Bromo-2-fluorobenzoic acid**. [2] This step is crucial to prevent product loss during extraction.[2]

An industrial production method may utilize m-fluorobenzotrifluoride as a starting material, which undergoes a series of reactions including nitration, bromination, reduction, and deamination, followed by separation and hydrolysis.[1]



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Caption: Synthesis workflow of **3-Bromo-2-fluorobenzoic acid**.

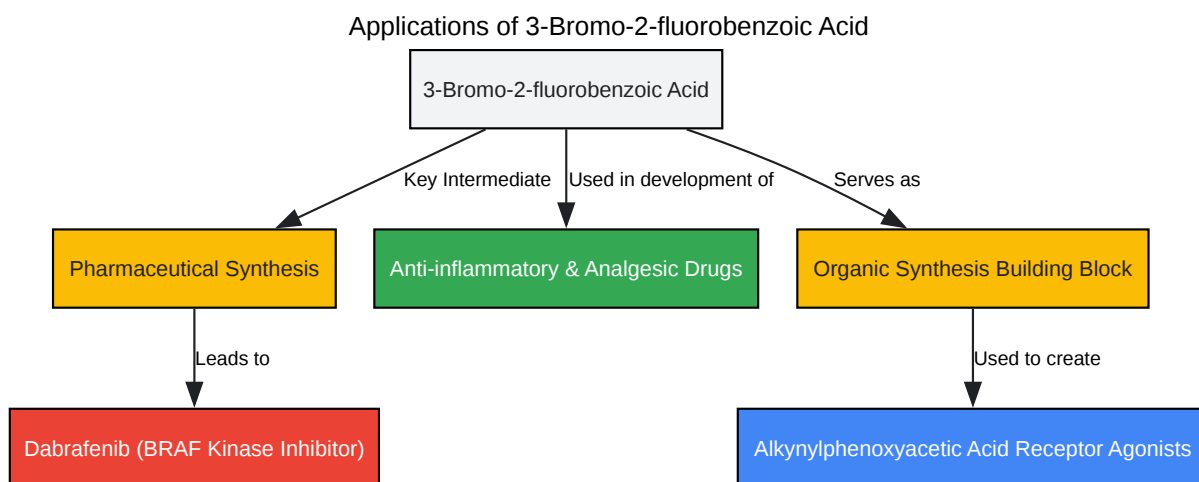
Applications in Research and Drug Development

3-Bromo-2-fluorobenzoic acid is a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.[5] Its three functional groups can be transformed for the synthesis of more complex molecules.[2]

Key Applications:

- **Pharmaceutical Intermediate:** It is a crucial intermediate in the production of Dabrafenib, a BRAF kinase inhibitor used in targeted cancer therapies for BRAF V600 mutation-positive cancers.[1]
- **Drug Development:** The compound is utilized in the development of anti-inflammatory and analgesic drugs.[1][5]

- Organic Synthesis Building Block: It serves as a foundational component for creating complex molecules, such as alkynylphenoxyacetic acid receptor agonists, which have potential applications in treating allergic inflammatory diseases like allergic rhinitis.[1][2]



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